

Using histamine hydrochloride to induce pruritus in animal models

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Compound of Interest

Compound Name: *Histamine hydrochloride*

CAS No.: *55-36-7*

Cat. No.: *B1206318*

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Application Note: Histamine-Induced Pruritus in Murine Models

Abstract & Utility

This guide details the protocol for inducing acute pruritus (itch) in rodent models using **Histamine Hydrochloride**. While chronic itch involves complex inflammatory milieus, histamine remains the "gold standard" for modeling acute, histaminergic itch. This assay is critical for screening H1/H4 receptor antagonists and validating downstream signaling modulators (e.g., TRPV1 inhibitors).

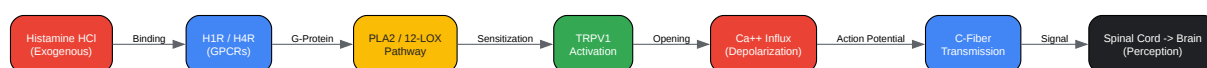
Key Application: Evaluation of anti-pruritic pharmacodynamics in Atopic Dermatitis (AD) and Urticaria therapeutic pipelines.

Mechanistic Architecture

To generate reproducible data, one must understand the underlying causality. Histamine-induced itch is not merely a surface phenomenon; it is a specific neurochemical cascade involving unmyelinated C-fibers.

The Signaling Axis: Upon intradermal injection, histamine binds primarily to H1 and H4 receptors on dorsal root ganglion (DRG) neurons. Unlike mechanical pain, this signal is transduced via the PLA2/Lipoxygenase pathway, which sensitizes and opens TRPV1 channels, causing calcium influx and depolarization.

- Expert Insight: If your drug targets TRPA1, this model may yield false negatives. Histamine is TRPV1-dependent; Chloroquine-induced itch is TRPA1-dependent. Know your target.



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Figure 1: The Histamine-TRPV1 signaling axis.[1][2][3][4] Note that H1R/H4R activation triggers intracellular cascades that obligate TRPV1 function for the final depolarization event.

Experimental Ecosystem & Reagents

Animal Selection:

- Strain: C57BL/6J mice (Male, 8-10 weeks) are the industry standard.
- Sex: Males are historically preferred to avoid estrus-cycle hormonal fluctuations affecting pain/itch thresholds, though NIH guidelines encourage including females.
- Housing: Singly house animals during the testing window to prevent allogrooming (cage-mates grooming the injection site).

Dosage & Preparation: The following dosages are calibrated for robust behavioral response without inducing systemic toxicity or sedation.

Parameter	Mouse (C57BL/6)	Rat (Sprague-Dawley)	Notes
Agonist	Histamine Dihydrochloride	Histamine Dihydrochloride	Sigma-Aldrich (H7250) or equivalent.
Vehicle	Sterile Saline (0.9%)	Sterile Saline (0.9%)	PBS is acceptable but saline is preferred for clinical relevance.
Dose (Mass)	100 µg (Standard)	500 µg	Lower doses (10- 50µg) increase variability.
Dose (Molar)	~543 nmol	~2715 nmol	Molar calculation assumes MW ~184.06.
Volume	50 µL	50 - 100 µL	CRITICAL: Do not exceed 50µL in mice to avoid pressure- induced pain.
Route	Intradermal (ID)	Intradermal (ID)	Subcutaneous (SC) injection diffuses too rapidly, blunting the peak response.

Detailed Protocol: The "Rostral Back" Model

This protocol uses the rostral back (nape of neck) injection site. This site is mechanically accessible only to the hind paws, allowing the observer to easily distinguish scratching (itch) from grooming (forepaws/licking).

Phase 1: Preparation (T-Minus 24 Hours)

- Shaving: Anesthetize mice briefly (Isoflurane). Shave a 2x2 cm area on the rostral back (nape).

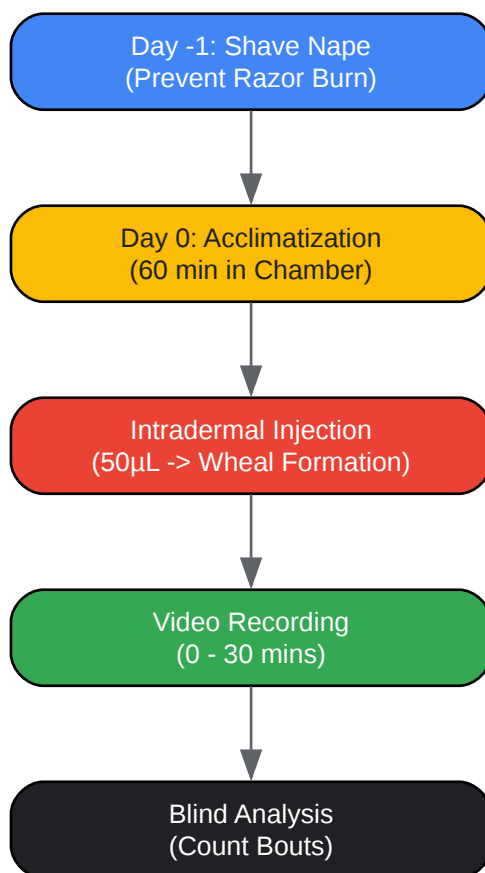
- Expert Insight: Do this 24 hours before testing. Shaving immediately before injection causes micro-abrasions and inflammation (razor burn), creating a high "background noise" of scratching in vehicle controls.
- Acclimatization: Place mice in the observation chambers (clear acrylic boxes) for 30-60 minutes.
 - Why: Novel environments induce stress-grooming. The animal must be bored and calm.

Phase 2: The Injection (Time 0)

- Restraint: Manually restrain the mouse to expose the shaved nape. Avoid chemical anesthesia if possible, as it dampens neural firing. If necessary, use very brief Isoflurane.
- Technique: Using a 30G needle and a Hamilton syringe (or insulin syringe), insert the needle bevel-up, almost parallel to the skin.
- Visual Check: Inject 50 μ L slowly. You must see a distinct wheal (bubble) form under the skin.
 - Failure Mode: If no wheal forms, you injected subcutaneously (too deep). Exclude this animal.

Phase 3: Data Acquisition

- Recording: Immediately place the mouse in the chamber. Record video for 30 minutes.
 - Note: Histamine response is rapid. Peak scratching occurs between 5–15 minutes post-injection.
- Scoring: Count "Scratching Bouts."



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Figure 2: Experimental Workflow. The 24-hour gap between shaving and injection is the most critical step for reducing background noise.

Data Analysis & Interpretation

Defining a "Bout": To ensure consistency between scorers, strictly define a bout:

- Mouse lifts hind paw.
- Mouse scratches the injection site one or more times.^[1]
- Mouse returns paw to the floor or licks the paw.
- Metric: Total number of bouts over 30 minutes.

Exclusion Criteria (Self-Validating System):

- Leakage: If solution leaks from the injection site, exclude.
- No Wheal: If no wheal formed (SC injection), exclude.
- Bleeding: If injection caused significant bleeding (pain artifact), exclude.

Distinguishing Behaviors:

Behavior	Effector	Meaning	Count it?
Scratching	Hind Paw	Itch (Pruritus)	YES
Wiping	Forepaw	Pain (Algogen)	NO

| Grooming | Forepaw/Tongue | Maintenance/Stress | NO |

Validation Controls

To prove the assay is working, every study should include:

- Negative Control: Vehicle (Saline) ID injection.
 - Expected Result: < 10 bouts/30 min.
- Positive Control: Histamine (100 µg) + Vehicle PO/IP.
 - Expected Result: > 60 bouts/30 min.
- Antagonist Control: Histamine (100 µg) + Diphenhydramine (20 mg/kg IP, 30 min prior).
 - Expected Result: Significant reduction (>50%) in bouts compared to Positive Control.

References

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